

The Extraction and Characterization of Triterpenoid Diols from Marigold: A Technical Guide

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Compound of Interest

Compound Name: *Calenduladiol*

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This technical guide provides a comprehensive overview of the discovery, isolation, and characterization of triterpenoid diols from marigold (*Calendula officinalis*). Marigold flowers are a rich source of various pentacyclic triterpenoids, with faradiol and arnidiol, along with their fatty acid esters, being prominent diol constituents.^{[1][2]} These compounds have garnered significant scientific interest due to their notable anti-inflammatory properties, making them promising candidates for pharmaceutical and cosmetic applications.^{[1][2][3][4][5]} This document outlines detailed methodologies for their extraction and purification, presents quantitative data, and illustrates the experimental workflows.

Triterpenoid Profile of Marigold

The primary triterpenoid diols found in *Calendula officinalis* are faradiol and arnidiol.^[1] These are often present as 3-O-fatty acid esters, with myristate, palmitate, and laurate being the most common acyl groups.^{[6][7][8]} The ligulate flowers and whole inflorescences of the marigold plant are the most abundant sources of these pentacyclic triterpenoids.^[9] The biosynthesis of these compounds originates from the linear precursor 2,3-oxidosqualene, which is cyclized to form the pentacyclic scaffold.^[1]

Quantitative Analysis of Triterpenoids in *Calendula officinalis*

The concentration of triterpenoid diols and their esters can vary depending on the plant part and the specific cultivar. The following table summarizes findings on the quantitative distribution of these compounds.

Plant Material	Triterpenoid	Form	Concentration (mg/g dry weight)	Reference
Ligulate Flowers	Total Triterpenoids	Free and Esterified	8.8	[10]
Whole Inflorescences	Total Triterpenoids	Free and Esterified	4.6	[10]

Experimental Protocols

A multi-step approach is typically employed for the efficient isolation and purification of triterpenoid diols from marigold flowers. This involves initial extraction followed by chromatographic separation.

Extraction

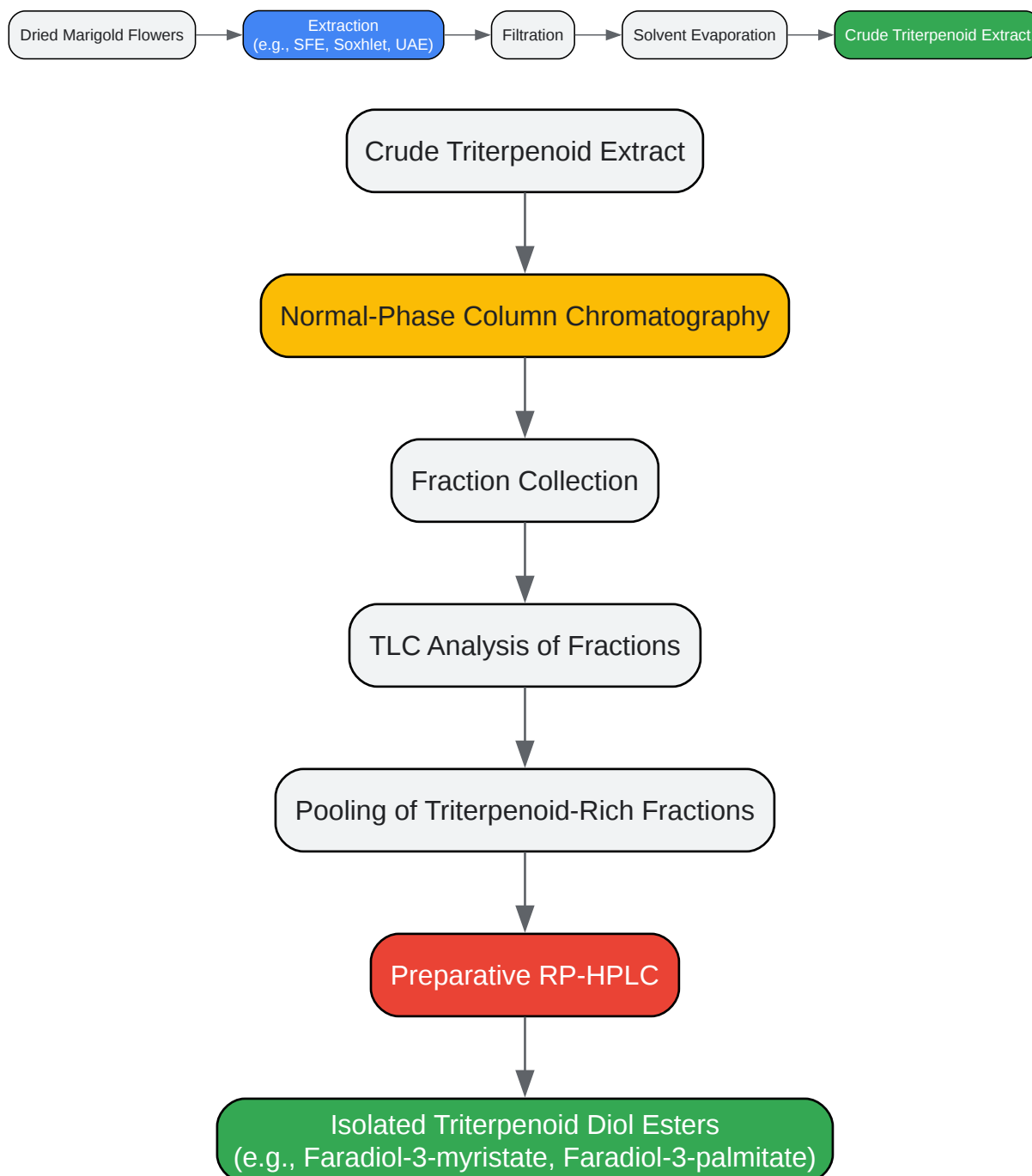
Several methods have been successfully utilized for the extraction of lipophilic compounds, including triterpenoid diols, from marigold flowers.

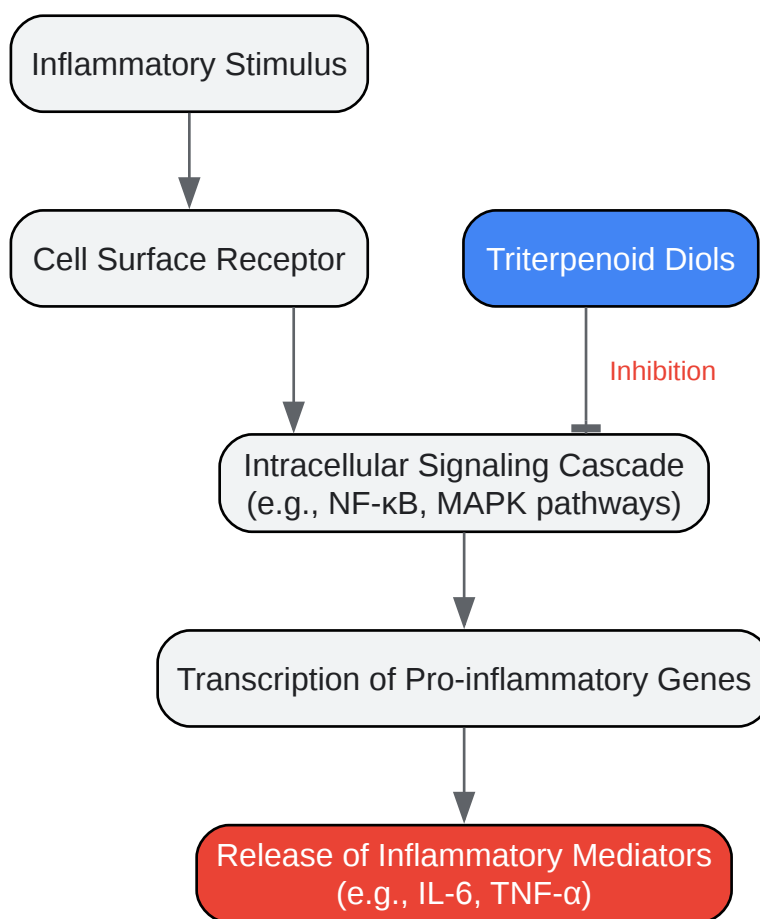
- Supercritical Fluid Extraction (SFE): This method is highly efficient for extracting non-polar compounds and has been used to obtain gram quantities of faradiol esters with high purity.[\[6\]](#)
[\[8\]](#)
- Soxhlet Extraction: A classical method using solvents like diethyl ether has been reported for the extraction of triterpenoids from marigold.[\[9\]](#)
- Ultrasound-Assisted Extraction (UAE): This technique can enhance extraction efficiency. Studies have optimized UAE parameters for related compounds in marigold, suggesting its

applicability for triterpenoid diols.[11]

- Maceration: Simple maceration with organic solvents like ethanol can also be employed for initial extraction.[12]

A general workflow for the initial extraction is presented below.





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References

- 1. Biosynthesis and bioactivity of anti-inflammatory triterpenoids in *Calendula officinalis* - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Identification and biosynthesis of bioactive triterpenes from *Calendula officinalis* - UEA Digital Repository [ueaeprints.uea.ac.uk]
- 3. biorxiv.org [biorxiv.org]

- 4. Anti-oedematous activities of the main triterpendiol esters of marigold (*Calendula officinalis* L.) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. Preparative purification of the major anti-inflammatory triterpenoid esters from Marigold (*Calendula officinalis*) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Marigold Metabolites: Diversity and Separation Methods of *Calendula* Genus Phytochemicals from 1891 to 2022 - PMC [pmc.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- 11. mdpi.com [mdpi.com]
- 12. hypernatural.com [hypernatural.com]
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